8-Methylisoquinolin-7-amine: A Technical Guide to the Scaffold

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*8-Methylisoquinolin-7-amine*
CAS No.:	*480419-14-5*
Cat. No.:	*B3268441*

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Part 1: Executive Summary & Chemical Identity

8-Methylisoquinolin-7-amine (CAS: 480419-14-5) is a substituted isoquinoline derivative characterized by an amine group at position 7 and a methyl group at position 8.[1][2][3] This specific substitution pattern renders it a "privileged scaffold" in drug discovery, particularly for the design of ATP-competitive kinase inhibitors and DNA-intercalating agents.

The presence of the 8-methyl group provides a unique steric handle that can enforce atropisomerism or restrict conformational flexibility when integrated into larger ligands, while the 7-amino group serves as a critical vector for further functionalization (e.g., urea/amide formation) to probe solvent-exposed regions of a protein binding pocket.

Chemical Identity Table[4][5]

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Property	Data
CAS Registry Number	480419-14-5
IUPAC Name	8-Methylisoquinolin-7-amine
Molecular Formula	$C_{10}H_{10}N_2$
Molecular Weight	158.20 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH; sparingly soluble in water
pKa (Calculated)	~5.5 (Isoquinoline N), ~3.5 (Aniline N)
SMILES	Cc1c(N)ccc2cnccc12
InChI Key	Specific key varies by protonation state; core connectivity stable.

Part 2: Structural Analysis & Numbering

Understanding the numbering of the isoquinoline ring is critical for distinguishing this isomer from its quinoline counterparts.

- The Core: The isoquinoline nucleus consists of a benzene ring fused to a pyridine ring across the C3-C4 bond (standard numbering).
- The Substituents:
  - Position 8 (Methyl): Located on the benzene ring, adjacent to the ring fusion. This position creates steric bulk near the "top" of the molecule.
  - Position 7 (Amine): Located ortho to the methyl group. This proximity creates an electronic push-pull system and potential intramolecular H-bonding interactions, although the steric clash is minimal due to the planar nature of the aromatic system.

Visualization: Structure and Numbering

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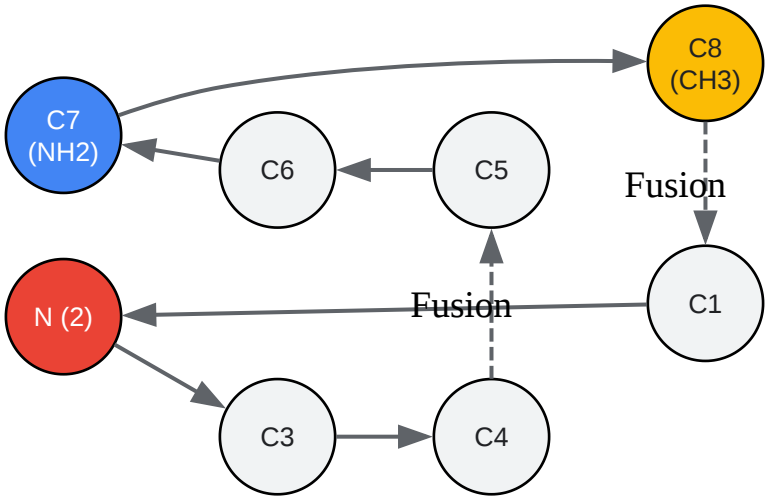

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Figure 1: Connectivity of **8-Methylisoquinolin-7-amine**. Note the ortho-relationship between the C7-Amine and C8-Methyl groups.

Part 3: Synthesis Methodologies

Synthesizing **8-methylisoquinolin-7-amine** requires overcoming the directing effects of the isoquinoline ring. Direct nitration often yields a mixture of 5- and 8-isomers. Therefore, more controlled routes are preferred for high purity.

Route A: Palladium-Catalyzed Amination (Recommended)

This route ensures regioselectivity by starting with a halogenated precursor.

- Starting Material: 7-Bromo-8-methylisoquinoline.
- Reagents: Benzophenone imine (ammonia surrogate), Pd_2dba_3 (catalyst), BINAP or Xantphos (ligand), Cs_2CO_3 (base).
- Mechanism: Buchwald-Hartwig Cross-Coupling followed by acidic hydrolysis.
- Advantage: Avoids the formation of the 5-amino isomer common in electrophilic aromatic substitution.

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Route B: De Novo Ring Construction (Pomeranz-Fritsch Modification)

Useful when the halogenated isoquinoline is unavailable.

- Precursor: 3-Methyl-4-nitrobenzaldehyde.
- Condensation: Reaction with aminoacetaldehyde diethyl acetal to form the imine.
- Cyclization: Acid-mediated cyclization (H_2SO_4/P_2O_5) to close the isoquinoline ring.
- Reduction: Reduction of the nitro group (H_2/Pd-C or Fe/NH_4Cl) to the amine.

Visualization: Synthetic Pathway[6]

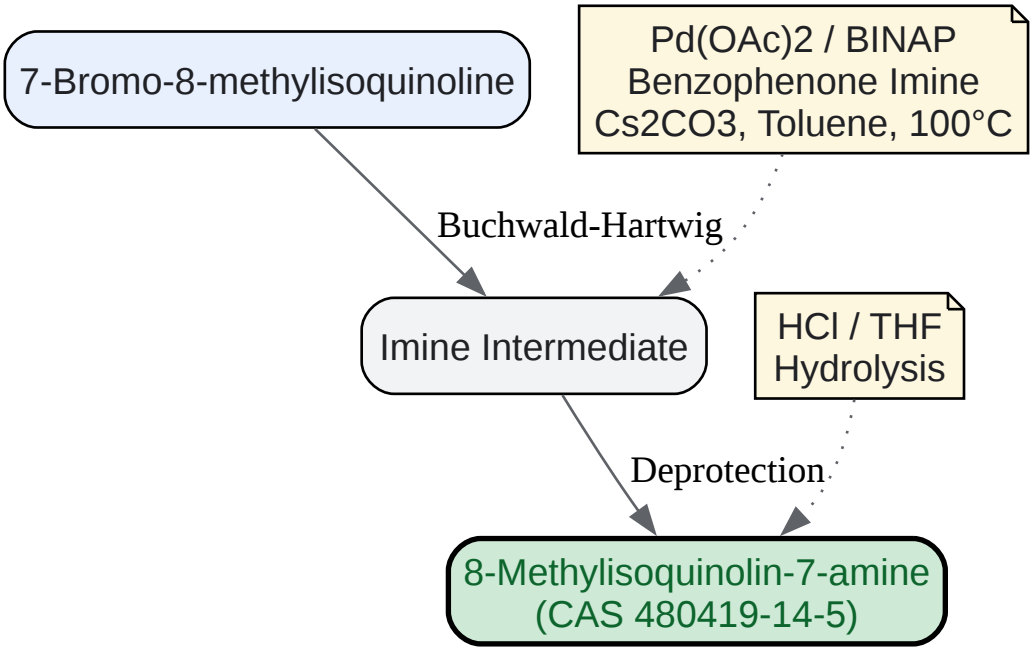

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Figure 2: Recommended synthetic route via Pd-catalyzed amination to ensure regiochemical purity.

Part 4: Applications in Drug Discovery

Kinase Inhibitor Design

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The isoquinoline nitrogen (N2) is an excellent hydrogen bond acceptor, often binding to the hinge region of kinase enzymes (mimicking the adenine of ATP).

- Role of 7-NH_2: Acts as a vector to extend into the solvent-exposed region or the ribose-binding pocket. It is frequently derivatized into a urea or amide to pick up additional H-bonds (e.g., with the DFG motif).
- Role of 8-CH_3: Provides a "twist." The methyl group can clash with residues in the gatekeeper region or induce a specific dihedral angle relative to the hinge, improving selectivity against similar kinases.

Fragment-Based Drug Design (FBDD)

With a molecular weight of 158 Da, this molecule is an ideal "fragment." It has high ligand efficiency (LE) potential. Screening libraries containing this core often yield hits for GPCRs and ion channels due to the rigid, flat aromatic structure.

Part 5: Handling & Safety Protocol

Hazard Classification: Irritant / Potentially Toxic. As an amino-isoquinoline, this compound should be treated as a potential mutagen and skin sensitizer until fully characterized.

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amine is oxidation-sensitive and may darken upon air exposure.
- Solubility: Dissolve in DMSO for biological assays. Avoid storing in solution for >24 hours.
- PPE: Wear nitrile gloves, lab coat, and safety glasses. Handle only in a fume hood.

References

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Sources

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